

# Essential Safety and Logistical Information for Handling 4-(Trifluoromethyl)thiobenzamide

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## Compound of Interest

Compound Name: 4-(Trifluoromethyl)thiobenzamide

Cat. No.: B1302004

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides crucial safety protocols, operational guidance, and disposal plans for **4-(Trifluoromethyl)thiobenzamide**.

Chemical Identifier:

- CAS Number: 72505-21-6
- Molecular Formula:  $C_8H_6F_3NS$ <sup>[1]</sup>
- Synonyms: 4-(Trifluoromethyl)benzenecarbothioamide

## Hazard Identification and Classification

**4-(Trifluoromethyl)thiobenzamide** is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[1][2]</sup> The GHS pictograms associated with this chemical include the skull and crossbones, indicating acute toxicity.

GHS Hazard Statements:

- H301: Toxic if swallowed<sup>[1][3]</sup>
- H311: Toxic in contact with skin

- H331: Toxic if inhaled
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation

## Quantitative Data Summary

Property	Value	Source
CAS Number	72505-21-6	
Molecular Weight	205.2 g/mol	
Physical Form	Solid	
Storage Temperature	Refrigerator	
Occupational Exposure Limits (OEL)	No specific OELs established. Handle with high containment.	[4]
Transport Information	UN Number: UN2811, Class: 6.1, Packing Group: III	[4]

## Operational Plan: Safe Handling Procedures

A systematic approach is essential to minimize exposure and prevent accidents when working with **4-(Trifluoromethyl)thiobenzamide**.

## Engineering Controls

- Fume Hood: All weighing and handling of the solid compound, as well as any reactions involving it, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Ventilation: Ensure adequate general laboratory ventilation.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound.<sup>[5]</sup> Always inspect PPE for integrity before use.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Chemical safety goggles and face shield	Goggles must meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing.
Hand Protection	Nitrile gloves	Double-gloving is recommended. While specific breakthrough time data is not available, nitrile gloves offer good resistance to a range of chemicals. Change gloves immediately if contaminated.
Body Protection	Flame-resistant lab coat	A fully buttoned lab coat is required to protect skin and clothing. For larger quantities, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	NIOSH-approved respirator	If there is a risk of dust formation and engineering controls are insufficient, a respirator with an appropriate cartridge for organic vapors and particulates is necessary.
Footwear	Closed-toe and closed-heel shoes	Required to protect feet from potential spills.

## Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[6]
- Do not eat, drink, or smoke in the laboratory.[3][6]
- Remove contaminated clothing and PPE immediately and decontaminate or dispose of it as hazardous waste. Wash contaminated clothing before reuse.[4]

## Spill Response

- Evacuation: In case of a significant spill, evacuate the immediate area and alert others.
- Small Spills (Solid): For small, contained spills, trained personnel wearing appropriate PPE can carefully sweep up the material, avoiding dust generation. Place the collected material into a sealed, labeled container for hazardous waste disposal.[6]
- Large Spills: For larger spills, or if the spill involves a solution, contact your institution's Environmental Health and Safety (EHS) department immediately.
- Decontamination: Decontaminate the spill area with an appropriate solvent and cleaning materials. Collect all cleanup materials as hazardous waste.

## Disposal Plan

All waste containing **4-(Trifluoromethyl)thiobenzamide** must be treated as hazardous waste. Adherence to institutional, local, state, and federal regulations is mandatory.

## Waste Segregation and Collection

- Solid Waste: Collect all solid waste, including unused compound, contaminated weighing paper, pipette tips, and gloves, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing this compound in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.

- Sharps: Any contaminated sharps (needles, razor blades) must be placed in a designated sharps container for hazardous waste.

## Labeling and Storage

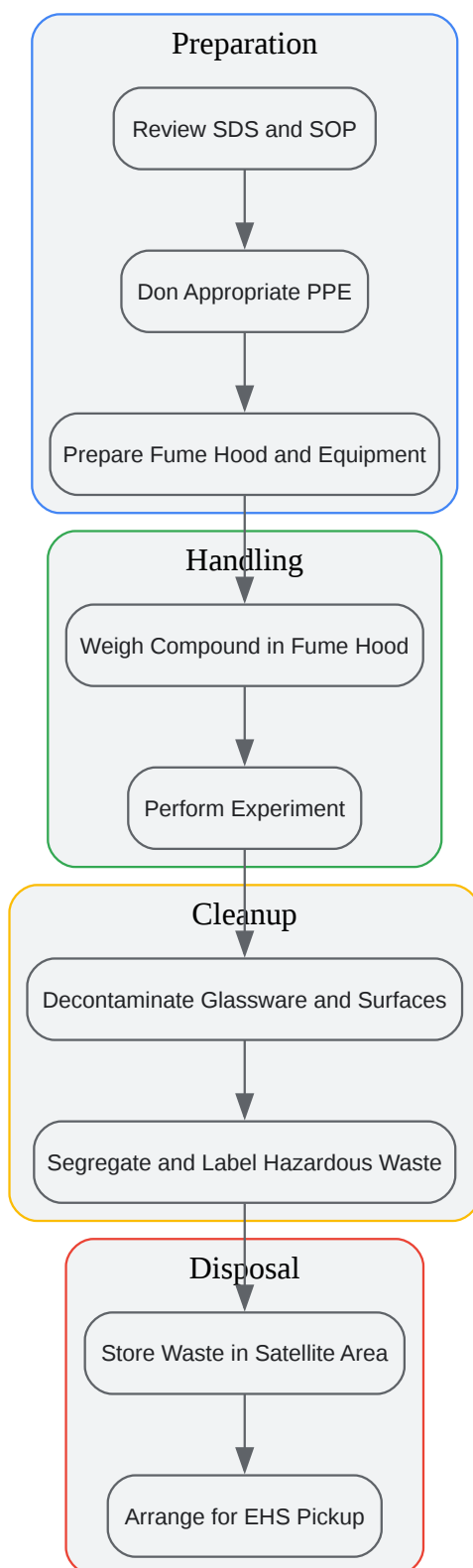
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**4-(Trifluoromethyl)thiobenzamide**".
- Store waste containers in a designated satellite accumulation area that is secure and has secondary containment.

## Final Disposal

- The final disposal of this chemical waste must be handled by a licensed hazardous waste disposal company.
- A likely disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber system.[\[7\]](#)
- Never dispose of this chemical down the drain or in the regular trash.[\[7\]](#)

## Experimental Workflow Diagram

The following diagram outlines the essential steps for the safe handling of **4-(Trifluoromethyl)thiobenzamide** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **4-(Trifluoromethyl)thiobenzamide**.

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## References

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